

inter-laboratory validation study clomipramine determination methods

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Compound Focus: Clomipramine Hydrochloride

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Comparison of Clomipramine Determination Methods

The table below summarizes key analytical methods based on recent literature, highlighting their primary application, linear range, and detection capability.

Methodology	Key Principle / Feature	Application Context	Linear Range	Limit of Detection (LOD)	Reference
SHS-LPME with HPLC-UV [1]	Liquid-phase microextraction using pH-switchable hydrophilicity solvent (Benzoic acid)	Human urine samples	0.05 - 5.0 µg/mL	0.015 µg/mL	

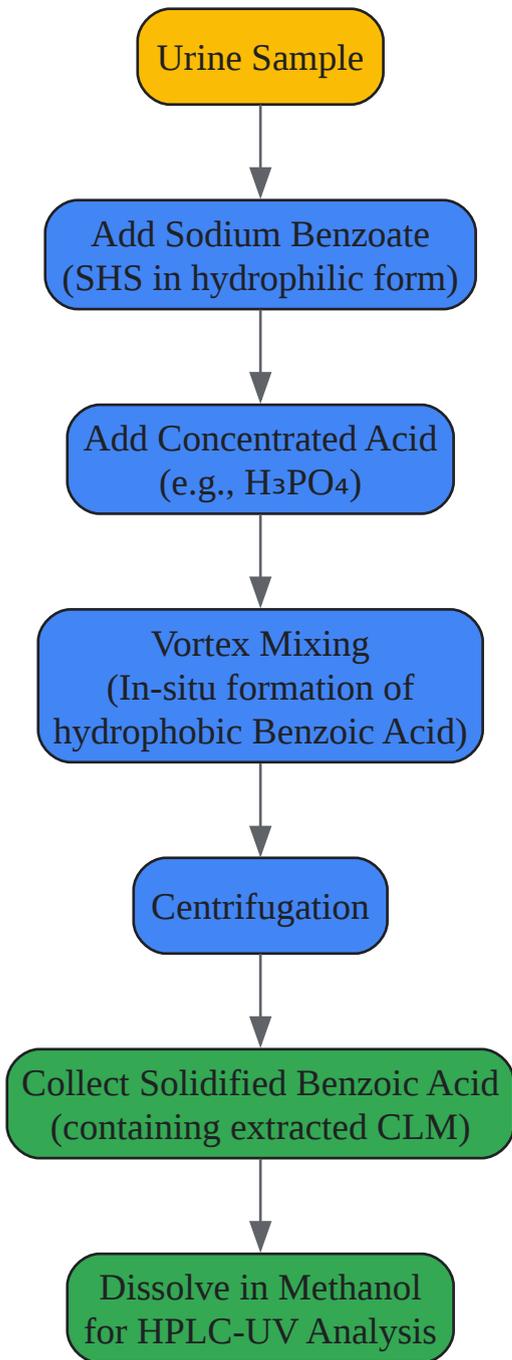
Methodology	Key Principle / Feature	Application Context	Linear Range	Limit of Detection (LOD)	Reference
Solid-Contact Ion-Selective Electrode [2]	Potentiometric sensor with ionophore-doped PVC membrane and graphene transducer	Pharmaceutical formulation & spiked human plasma	1×10^{-5} . ³ to 1×10^{-2} M (approx. 3.1 - 3140 ng/mL)	Not specified	
Spectrofluorimetry [3]	Fluorescent ion-pair complex formation with Alizarin Red S	Pharmaceutical dosage forms	1.0 - 20 $\mu\text{g/mL}$	0.32 $\mu\text{g/mL}$	
Solid-Phase Extraction (SPE) with GC/MS [4]	Extraction on ODS-C18 sorbent followed by chromatographic analysis	Biological material (urine)	Calibration curves constructed	Limits of detection determined	

Detailed Experimental Protocols

Here is a deeper dive into the procedures for some of the key methods identified.

Switchable Hydrophilicity Solvent-Based Liquid-Phase Microextraction (SHS-LPME)

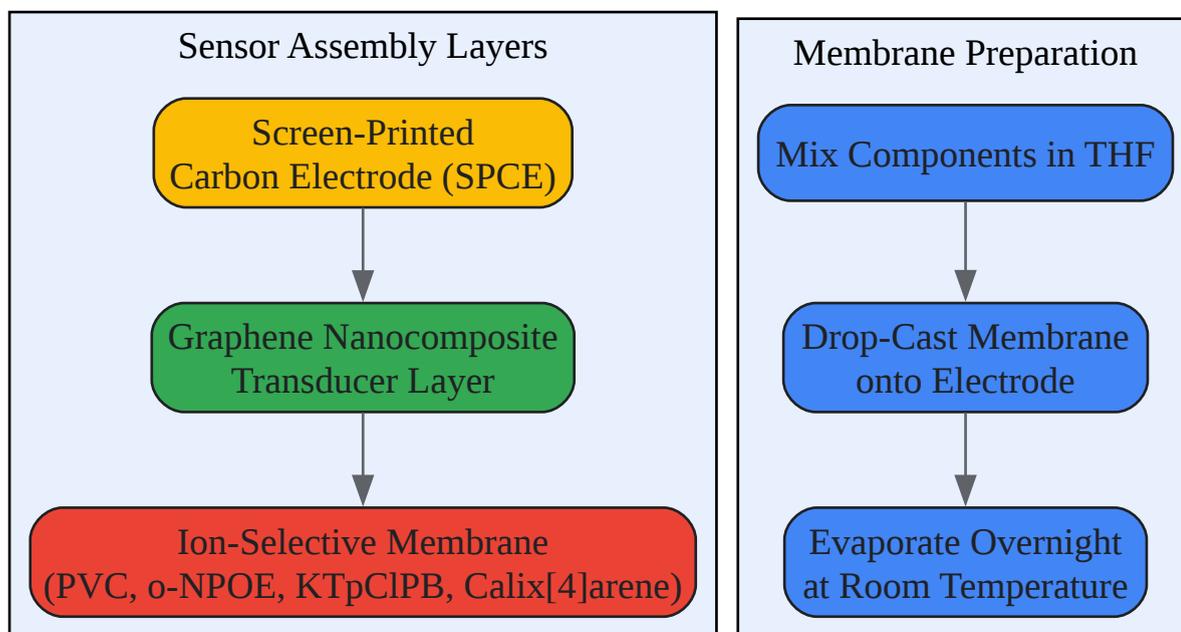
This method, used for urine sample preparation [1], involves a phase transition for efficient extraction.



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Fabrication of a Solid-Contact Ion-Selective Electrode (SC-ISE)

This method describes the construction of a potentiometric sensor for direct measurement [2].



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Insights on Method Selection and Validation

The choice of method depends heavily on your specific requirements. Here is a comparative analysis to guide your decision:

- **Throughput and Cost:** The **SC-ISE method** is exceptional for high-throughput and cost-effectiveness, providing rapid results with minimal sample preparation, ideal for routine analysis [2].
- **Sensitivity and Green Metrics:** For detecting very low concentrations, **SHS-LPME with HPLC-UV** offers high sensitivity and enrichment factors. Its "green" profile, using low solvent volumes, is a significant advantage [1].
- **Routine Pharmaceutical Analysis:** **Spectrofluorimetry** is a strong, straightforward choice for quality control of pharmaceutical formulations where extreme sensitivity is not the primary concern [3].
- **Robustness for Complex Matrices:** **SPE with GC/MS** remains a powerful and robust technique for complex biological samples like urine, providing high confidence in results for forensic or clinical toxicology [4].

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